

# Application Notes and Protocols: 3-(1H-imidazol-1-yl)benzoic Acid

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## Compound of Interest

Compound Name: 2-(1H-Imidazol-1-yl)benzoic acid

Cat. No.: B061553

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the applications of 3-(1H-imidazol-1-yl)benzoic acid, a versatile bifunctional molecule. It serves as a crucial building block in medicinal chemistry and materials science. These notes include detailed experimental protocols, quantitative data summaries, and diagrams to illustrate key processes and pathways.

## Core Compound Data

The fundamental physicochemical properties of 3-(1H-imidazol-1-yl)benzoic acid are essential for its proper handling, characterization, and application.

Property	Value	Source(s)
CAS Number	108035-47-8	[1][2]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	188.18 g/mol	[1][2]
Physical Form	Solid	[1]
Purity (Typical)	>95%	[1]
Solubility	Poorly soluble in water; moderately soluble in polar aprotic solvents (e.g., DMF, DMSO).	[2]
pKa (predicted)	Carboxylic Acid: ~4.2; Imidazole Ring: ~6.8	[2]
Stability	Stable under an inert atmosphere; may be prone to decarboxylation at temperatures above 200°C.	[2]

## Hazard and Safety Information

According to safety data sheets, 3-(1H-imidazol-1-yl)benzoic acid is classified with the following hazards.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should always be used when handling this chemical.[1][3]

- Acute Toxicity (Oral), Category 4 (H302): Harmful if swallowed.[1]
- Skin Corrosion/Irritation, Category 2 (H315): Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation, Category 2 (H319): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity - Single Exposure, Category 3 (H335): May cause respiratory irritation.[1]

## Applications in Research and Development

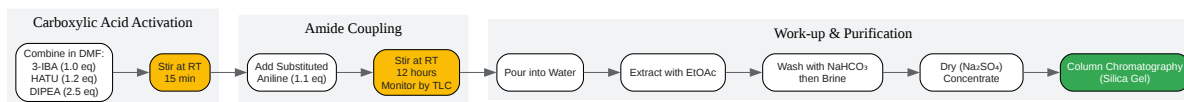
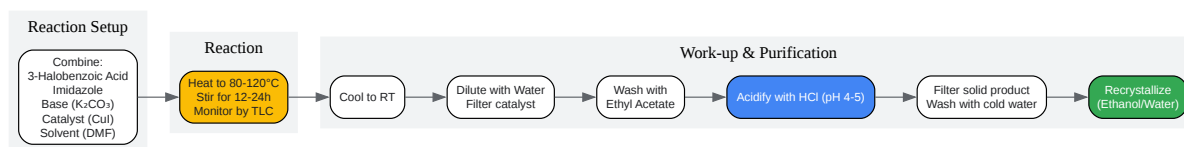
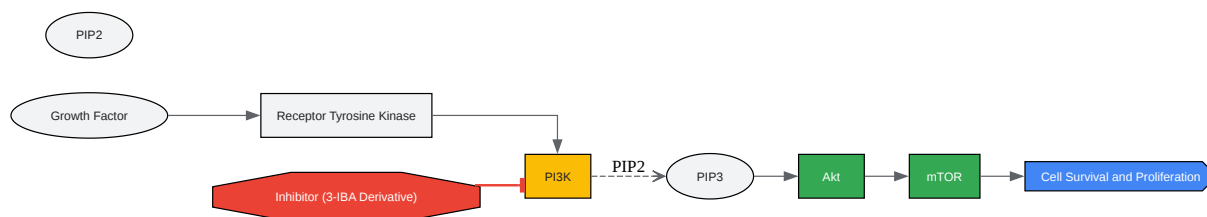
3-(1H-imidazol-1-yl)benzoic acid's unique structure, which combines a carboxylic acid and an imidazole ring, makes it a valuable precursor in several scientific fields.

## Pharmaceutical Intermediate and Medicinal Chemistry

The bifunctional nature of 3-(1H-imidazol-1-yl)benzoic acid allows for extensive chemical modifications, making it an attractive scaffold for developing novel therapeutic agents.<sup>[4]</sup> The carboxylic acid can be converted into amides, esters, and other functional groups, while the imidazole ring can coordinate with metal centers in enzymes or act as a hydrogen bond donor/acceptor.<sup>[4][5]</sup> This versatility has led to its use in synthesizing compounds with potential antimicrobial and antioxidant properties.<sup>[4]</sup>

Derivatives of 3-(1H-imidazol-1-yl)benzoic acid are of significant interest in medicinal chemistry for their potential anticancer, antimicrobial, and enzyme-inhibitory properties.<sup>[5]</sup> The imidazole nucleus is a key component of many biologically active molecules and can enhance pharmacokinetic properties like solubility and bioavailability.<sup>[5]</sup>

As potential anticancer agents, derivatives of this compound could interfere with critical cell survival and proliferation pathways, such as the PI3K/Akt/mTOR pathway.<sup>[5]</sup>



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## References

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